

Feruloylputrescine pharmacological properties review

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Compound Focus: Feruloylputrescine

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Documented Pharmacological Properties

The table below summarizes the key pharmacological activities of **feruloylputrescine** identified in recent studies:

Pharmacological Area	Observed Effect / Potential Mechanism	Model / Context	Key Findings
Cardiovascular Health [1]	Inhibits production of Trimethylamine (TMA) and TMA N-oxide (TMAO) [1]	In vitro and in vivo assays [1]	Identified as a novel bioactive compound in orange peel that suppresses the cntA/B enzyme, reducing levels of TMAO, a metabolite linked to cardiovascular disease risk [1].
Dermatology & Anti-aging [2]	Scavenges 2-nonenal and protects skin keratinocytes [2]	In vitro study on skin cells [2]	Shows significant 2-nonenal scavenging ability. Reduces ROS levels and inhibits lipid peroxidation induced by 2-nonenal, suggesting potential to prevent skin aging and maintain skin health [2].

Pharmacological Area	Observed Effect / Potential Mechanism	Model / Context	Key Findings
General Bioactivity [3]	Possesses "interesting pharmacological properties" [3]	Original identification context (Citrus) [3]	Noted in early research (1965), but specific properties and experimental details were not elaborated in the available abstract [3].

Detailed Experimental Protocols

Here are the methodologies from the key studies that directly investigated **feruloylputrescine**'s activity.

1. Protocol for Cardiovascular Activity (TMAO Inhibition) [1]

- **Objective:** To evaluate the inhibitory effect of orange peel extracts and identified compounds on trimethylamine (TMA) production.
- **Methodology:**
 - **Extraction:** Orange peels were extracted using both polar and non-polar solvents to obtain different fractions.
 - **Metabolomics:** A metabolomics approach was used to identify **feruloylputrescine** in the polar fraction.
 - **In Vitro and In Vivo Assays:** The study employed a combination of in vitro enzymatic assays and in vivo models to confirm that **feruloylputrescine** inhibits the cntA/B enzyme, which is responsible for TMA production.
- **Key Measurement:** The reduction in TMA and its metabolite TMAO levels.

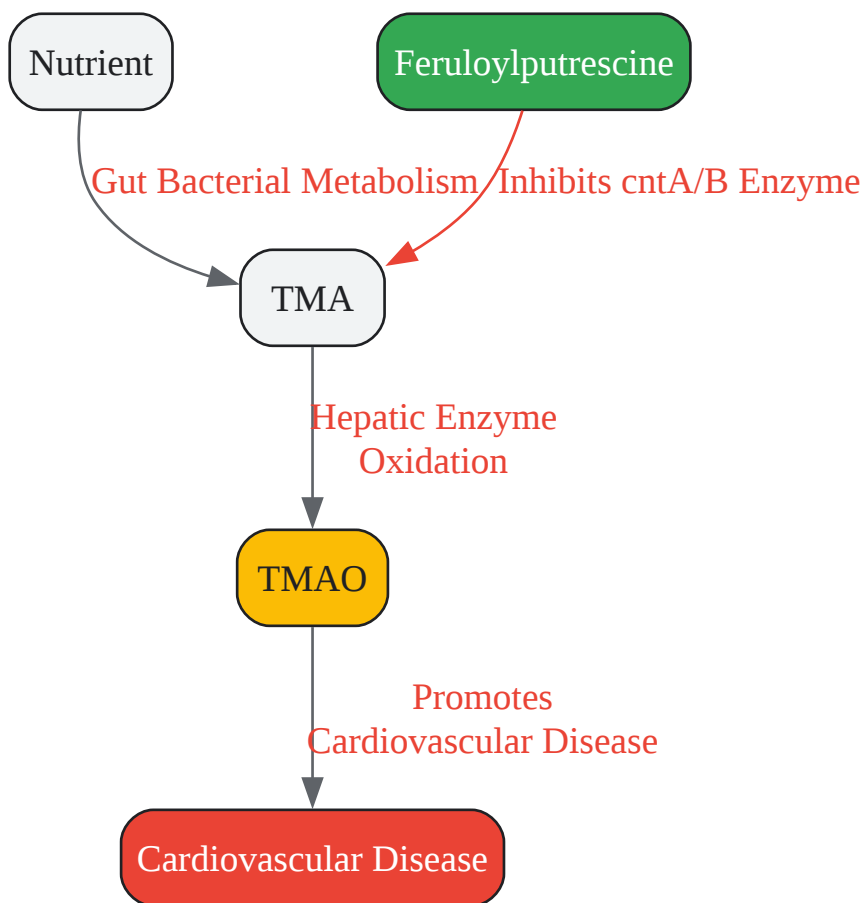
2. Protocol for Dermatological Activity (2-Nonenal Scavenging) [2]

- **Objective:** To assess the 2-nonenal scavenging ability of eggplant extracts and the identified active compound, *N-trans-feruloylputrescine*, and their protective effects on skin keratinocytes.
- **Methodology:**
 - **Sample Preparation:** Fruits, leaves, stems, and roots of eggplant were extracted.
 - **Antioxidant Assays:** The free radical scavenging capacity of the extracts was evaluated using standard DPPH and ABTS assays.
 - **Lipid Peroxidation Inhibition:** An iron/ascorbic acid system was used to induce oxidation of arachidonic acid. The inhibitory effect on peroxidation was measured by quantifying the remaining arachidonic acid using HPLC with UV detection at 210 nm.

- **Cellular ROS Assay:** Keratinocytes were exposed to 2-nonenal with or without pretreatment of the extracts or **feruloylputrescine**. Intracellular ROS levels were measured using a fluorescent probe.
- **Key Measurements:** DPPH/ABTS radical scavenging activity, residual arachidonic acid percentage via HPLC, and fluorescence-based ROS levels in cells.

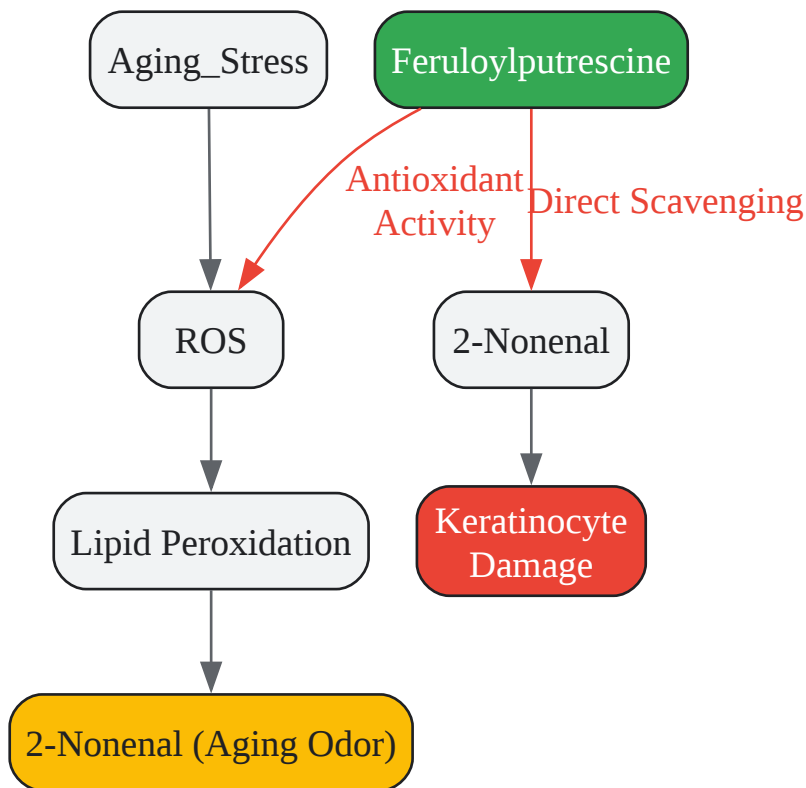
Proposed Mechanisms of Action

The following diagrams illustrate the proposed mechanisms for **feruloylputrescine's** pharmacological actions based on the current research.



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Diagram 1: Proposed cardiovascular protective mechanism via inhibition of gut bacteria-derived TMAO production. [1]



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Diagram 2: Proposed anti-aging skin protection mechanism via scavenging of 2-nonenal and reduction of oxidative stress. [2]

Research Gaps and Future Directions

The available data, while promising, is limited. A comprehensive whitepaper would require information that is not yet available in the public domain. Key gaps include:

- **Specific IC50 values** and other quantitative potency metrics for the described activities.
- Detailed in vivo efficacy data from animal models.
- Comprehensive **pharmacokinetic studies** (ADME - Absorption, Distribution, Metabolism, and Excretion).
- Investigations into **potential toxicity** and safety profiles.
- Studies exploring its effects on other **signaling pathways** or molecular targets.

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References

1. Study shows orange peel extract may improve heart health [medicalxpress.com]
2. Eggplant Phenolamides: 2-Nonenal Scavenging and Skin ... [pmc.ncbi.nlm.nih.gov]
3. : Isolation and Identification from Citrus... | Nature Feruloylputrescine [nature.com]

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